

Cbz-Asp(OBzl)-OH molecular weight and formula

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Compound of Interest

Compound Name: Z-Asp(OBzl)-OH

Cat. No.: B554424

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Technical Data for Cbz-Asp(OBzl)-OH

Synonyms: **Z-Asp(OBzl)-OH**, N-Cbz-L-Aspartic acid 4-benzyl ester, 4-Benzyl N-Carbobenzoxy-L-aspartate

This document provides the core physicochemical properties of **Cbz-Asp(OBzl)-OH**, a derivative of aspartic acid commonly used in peptide synthesis and other biochemical research. [\[1\]](#)

Physicochemical Properties

The fundamental molecular characteristics of **Cbz-Asp(OBzl)-OH** are summarized below. This data is essential for experimental design, including stoichiometric calculations and analytical characterization.

Property	Value	Citations
Molecular Formula	C ₁₉ H ₁₉ NO ₆	[2] [3] [4] [5] [6] [7]
Molecular Weight	357.36 g/mol	[1]
357.4 g/mol	[3] [6]	
357.35726 g/mol	[2]	
CAS Number	3479-47-8	[1] [2] [3]

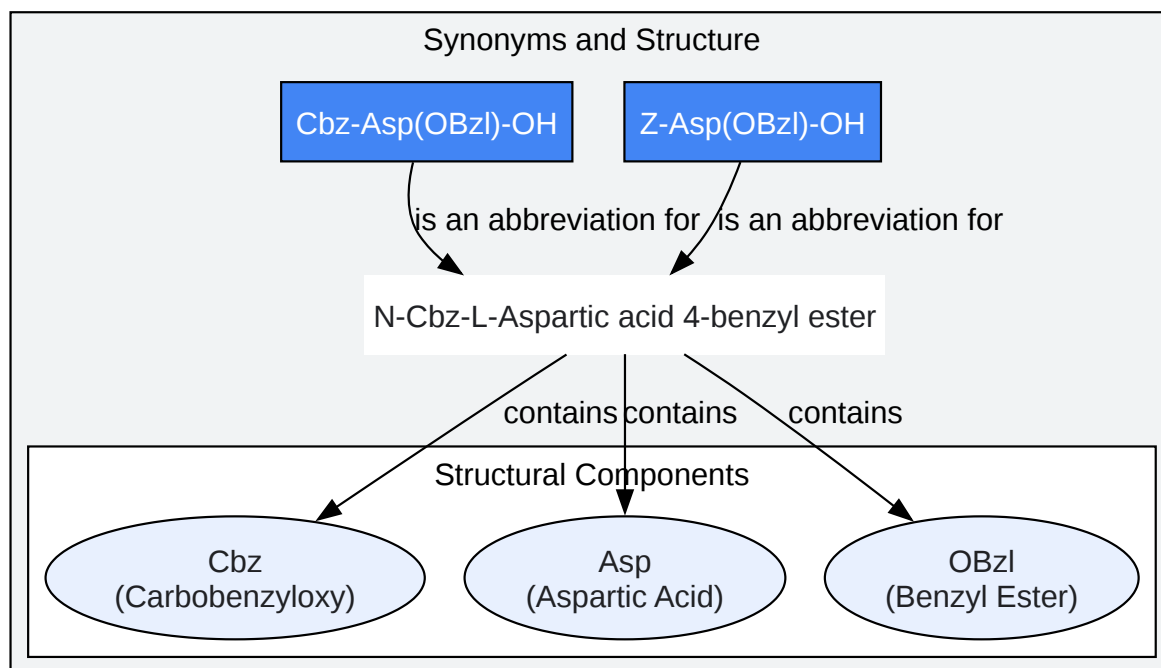
Experimental Considerations

While detailed experimental protocols are application-specific, the following information from suppliers is relevant for handling and use:

- **Solubility:** The compound is soluble in various organic solvents including Dimethyl Sulfoxide (DMSO), Chloroform, Dichloromethane, and Ethyl Acetate.[8] It is noted to be insoluble in water.[4][8] One source suggests a solubility of 45 mg/mL in DMSO, which corresponds to a concentration of 125.92 mM.[1]
- **Storage:** For long-term stability, it is recommended to store the powdered form at -20°C.[1] In solvent, storage at -80°C is advised.[1]

Logical Relationship of Synonyms

The various names for this compound all refer to the same chemical structure. The following diagram illustrates the relationships between the common abbreviations and the full chemical name.



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Caption: Relationship between common abbreviations and the full chemical name for Cbz-Asp(OBzl)-OH.

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